

1-Nitrocyclohexene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **1-Nitrocyclohexene**

Cat. No.: **B1209902**

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This technical guide provides an in-depth overview of **1-Nitrocyclohexene**, a versatile intermediate in organic synthesis.^{[1][2]} Aimed at researchers, scientists, and professionals in drug development, this document details the compound's identifiers, properties, and key experimental protocols.

Core Identifiers and Chemical Properties

1-Nitrocyclohexene is an organic compound characterized by a nitro group attached to a cyclohexene ring.^[2] It is typically a colorless to pale yellow liquid with a distinct odor.^[2] The presence of both a double bond and an electron-withdrawing nitro group contributes to its reactivity, making it a valuable building block in the synthesis of more complex molecules.^{[1][2]}

Table 1: Chemical Identifiers of **1-Nitrocyclohexene**

Identifier	Value
CAS Number	2562-37-0 [1] [2] [3] [4] [5] [6]
IUPAC Name	1-nitrocyclohexene [1] [3] [6]
Molecular Formula	C6H9NO2 [1] [2] [3] [4]
Molecular Weight	127.14 g/mol [1] [3] [6]
InChI	InChI=1S/C6H9NO2/c8-7(9)6-4-2-1-3-5-6/h4H,1-3,5H2 [1] [2] [3] [5] [6]
InChI Key	DJBRXNRKYAWTBL-UHFFFAOYSA-N [1] [2] [3] [5] [6]
Canonical SMILES	C1CCC(=CC1)--INVALID-LINK--[O-] [1] [3] [6]
EC Number	219-883-0 [4] [6] [7]
Synonyms	1-Nitro-1-cyclohexene, Cyclohexene, 1-nitro-, 1-Nitrocyclohex-1-ene [2] [3] [4] [5] [6]

Table 2: Physical and Chemical Properties of **1-Nitrocyclohexene**

Property	Value
Appearance	Colorless to pale yellow liquid [2]
Boiling Point	66-68 °C at 1.5 mmHg [4] [7] [8] [9]
Density	1.127 g/mL at 25 °C [4] [7] [8] [9]
Refractive Index	n20/D 1.505 [4] [7] [8] [9]
Flash Point	79 °C (174.2 °F) - closed cup [4] [7]
Storage Temperature	2-8°C [4] [7] [8]
Solubility	Soluble in organic solvents, limited solubility in water [2]

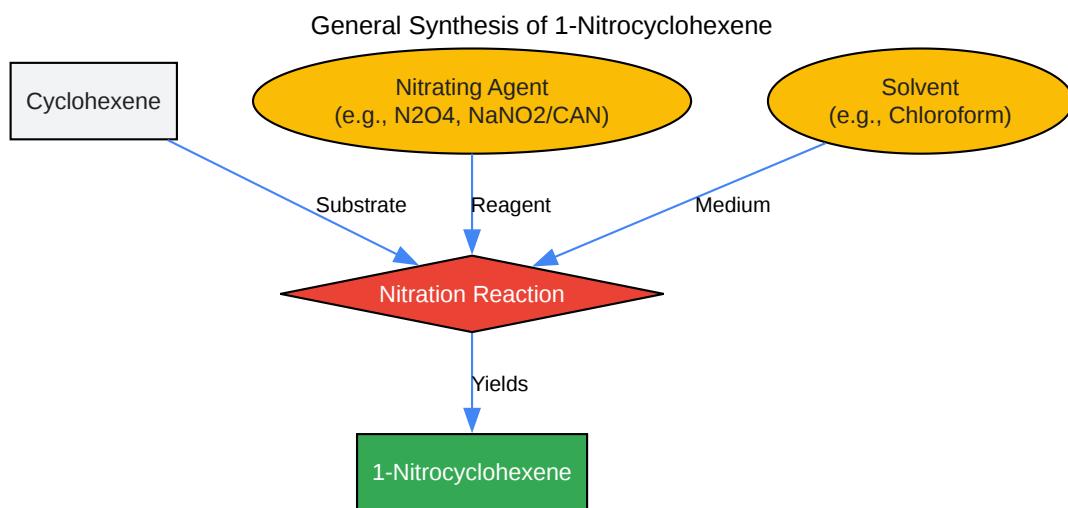
Experimental Protocols

The synthesis of **1-Nitrocyclohexene** can be achieved through various methods, primarily involving the nitration of cyclohexene.

General Synthesis via Nitration of Cyclohexene

A primary method for synthesizing **1-nitrocyclohexene** is through the nitration of cyclohexene. [1] This typically involves the use of strong nitrating agents, such as nitrogen dioxide, to introduce a nitro group onto the cyclohexene ring via electrophilic substitution.[1]

A specific, highly effective method involves the sonication of a chloroform solution containing cyclohexene, sodium nitrite (10 equivalents), cerium ammonium nitrate (2.0 equivalents), and acetic acid (12 equivalents) in a sealed tube.[1]



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*General synthesis pathway for **1-Nitrocyclohexene**.*

Reaction with Ethyl Isocyanoacetate

1-Nitrocyclohexene is a reactant in the synthesis of other organic compounds. The following protocol describes its reaction with ethyl isocyanoacetate.

Materials:

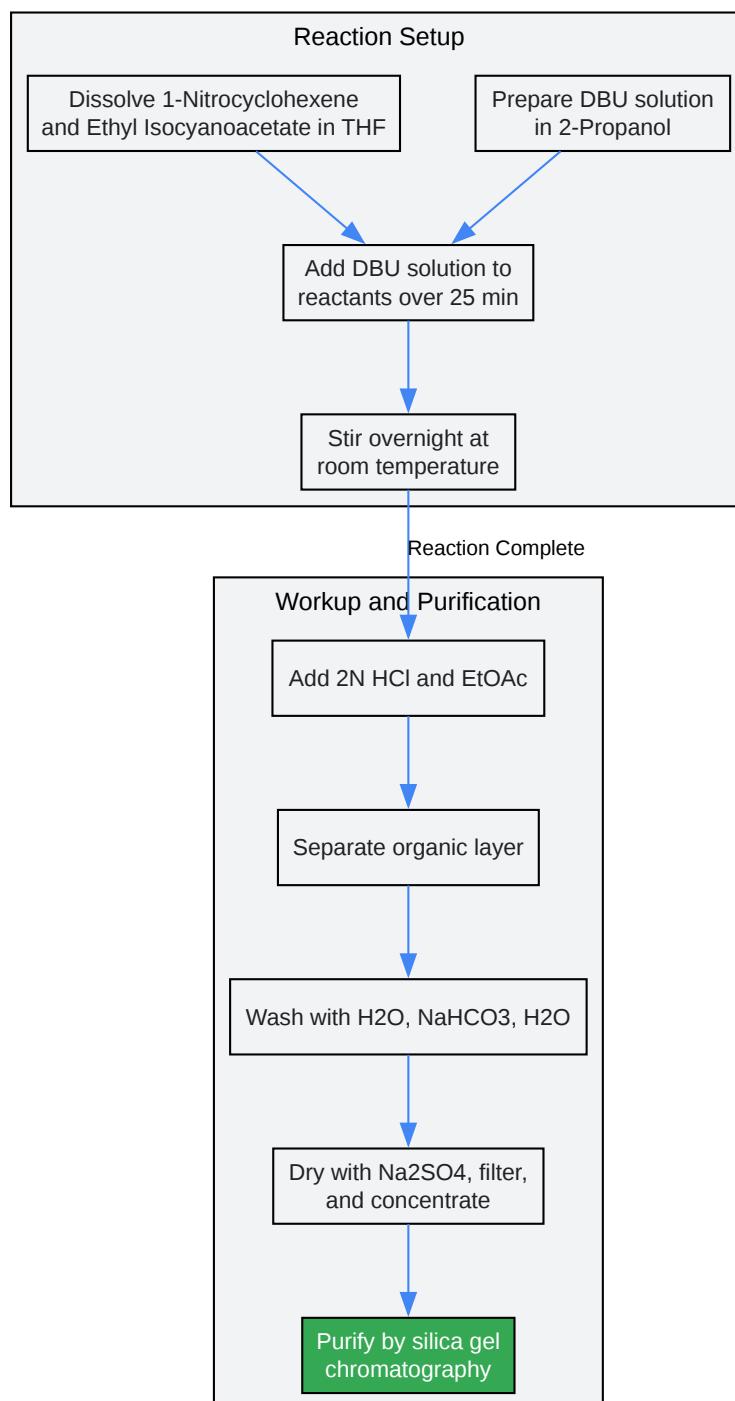
- **1-Nitrocyclohexene** (5.0441 g, 39.67 mmol)
- Ethyl isocyanoacetate (4.3340 g, 37.16 mmol)
- 1,8-Diazabicyclo[5.4.0]-undec-7-ene (DBU) (6.2 mL, 41.5 mmol)
- Tetrahydrofuran (THF) (45 mL)
- 2-Propanol (45 mL)
- 2N HCl
- Ethyl acetate (EtOAc)
- Water (H₂O)
- 5% Sodium Bicarbonate (NaHCO₃)
- Sodium Sulfate (Na₂SO₄)

Procedure:

- A solution of 1,8-Diazabicyclo[5.4.0]-undec-7-ene in 2-propanol is added over approximately 25 minutes to a stirring solution of **1-nitrocyclohexene** and ethyl isocyanoacetate in THF. [10]
- The reaction mixture is stirred overnight at room temperature.[10]
- Following the reaction, 2N HCl and EtOAc are added.[10]
- The organic layer is separated and washed sequentially with H₂O, 5% NaHCO₃, and H₂O. [10]
- The crude product is dried with Na₂SO₄, filtered, and concentrated.[10]

- Purification is performed by silica gel chromatography.[10]

Workflow: Reaction of 1-Nitrocyclohexene

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*Experimental workflow for the reaction of **1-Nitrocyclohexene**.*

Applications in Synthesis

1-Nitrocyclohexene serves as a key intermediate in various organic syntheses, including the production of pharmaceuticals and agrochemicals.^[1] Its reactivity in nucleophilic addition reactions makes it valuable for constructing more complex organic molecules.^[1] For instance, it has been used in the preparation of substituted anilines through chemoselective hydrogenation catalyzed by gold nanoparticles.^{[7][8]} Furthermore, it participates in cyclopentaannulation and [4 + 2] heterocyclization reactions.^[4]

Safety and Handling

1-Nitrocyclohexene is classified as an irritant and causes serious eye irritation.^[1] It should be handled with appropriate personal protective equipment in a well-ventilated area. It is a combustible liquid and should be stored away from heat sources.^[7] For disposal, follow local regulations for hazardous chemical waste.

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